

5-Chloro-2-fluorobenzyl alcohol molecular weight and formula

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Compound of Interest

Compound Name: *5-Chloro-2-fluorobenzyl alcohol*

Cat. No.: B067832

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An In-Depth Technical Guide to 5-Chloro-2-fluorobenzyl Alcohol

This guide provides essential information on **5-Chloro-2-fluorobenzyl alcohol**, a halogenated organic compound relevant to researchers, scientists, and professionals in drug development and chemical synthesis.

Core Molecular Data

The fundamental molecular properties of **5-Chloro-2-fluorobenzyl alcohol** are summarized below.

Property	Value
Molecular Formula	C ₇ H ₆ ClFO ^[1]
Molecular Weight	160.57 g/mol ^[1]
CAS Number	188723-58-2 ^[1]
Synonym	(5-Chloro-2-fluorophenyl)methanol ^[1]

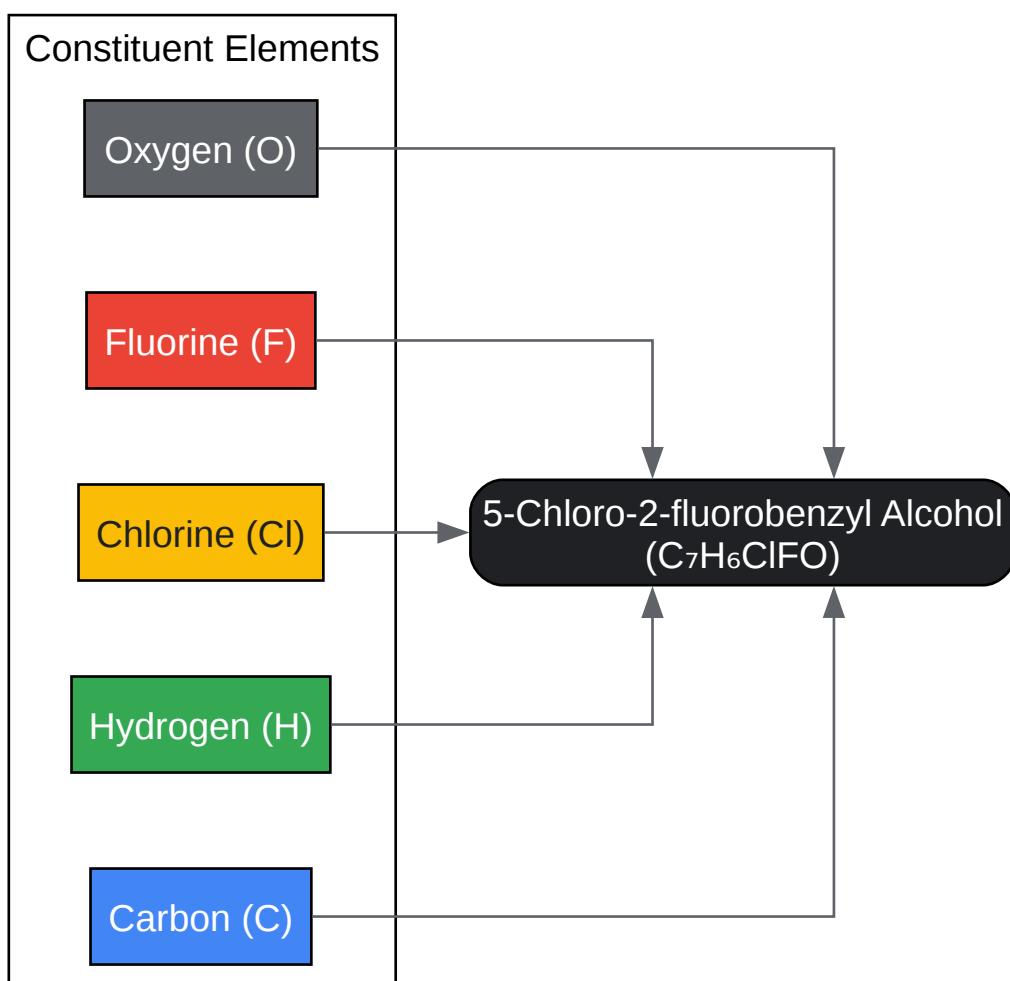
Chemical Structure and Properties

5-Chloro-2-fluorobenzyl alcohol is a substituted aromatic alcohol. The presence of both chlorine and fluorine atoms on the benzene ring, in addition to the hydroxymethyl group, makes it a useful building block in organic synthesis for introducing these functionalities into more

complex molecules. The positions of the substituents influence the reactivity of the aromatic ring and the benzyl alcohol group.

Logical Relationship of Molecular Components

The molecular formula C_7H_6ClFO represents the elemental composition of **5-Chloro-2-fluorobenzyl alcohol**. The diagram below illustrates the relationship between the constituent elements and the final compound.



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Caption: Elemental composition of **5-Chloro-2-fluorobenzyl alcohol**.

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **5-Chloro-2-fluorobenzyl alcohol** are specific to the reaction in which it is being used. As a building block, it can be utilized in a variety of synthetic routes. For instance, the alcohol group can undergo oxidation to form the corresponding aldehyde or carboxylic acid, or it can be used in etherification and esterification reactions. The aromatic ring can participate in further substitution reactions, guided by the directing effects of the existing halogen and hydroxymethyl substituents.

When using this compound in a laboratory setting, it is crucial to consult the specific Material Safety Data Sheet (MSDS) for detailed handling, storage, and safety information. Standard laboratory procedures for handling halogenated organic compounds should be followed, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, and working in a well-ventilated fume hood.

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References

- 1. 5-CHLORO-2-FLUOROBENZYL ALCOHOL | 188723-58-2 | INDOFINE Chemical Company [indofinechemical.com]
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